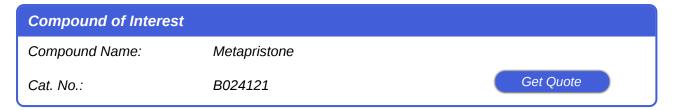


Safeguarding Researchers: A Comprehensive Guide to Handling Metapristone

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Metapristone**, an active metabolite of Mifepristone. Adherence to these procedures is critical to mitigate risks and ensure proper disposal.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Metapristone**, a multi-layered approach to safety, incorporating engineering controls and personal protective equipment, is essential. The following table summarizes the recommended PPE and safety measures.



Control Type	Equipment/Procedure	Purpose
Engineering Controls	Chemical Fume Hood	To minimize inhalation exposure by containing aerosols and dust. Work should be conducted under a hood.
Designated Work Area	To contain potential contamination and clearly demarcate the handling area.	
Hand Protection	Double Chemotherapy Gloves	To provide maximum protection against skin contact. Gloves must be inspected before use and disposed of as contaminated waste.
Eye Protection	Safety Glasses with Side Shields or Goggles	To protect eyes from splashes or dust. Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 is recommended.[1]
Skin and Body Protection	Lab Coat or Impervious Gown	To prevent contamination of personal clothing.[2]
Respiratory Protection	NIOSH-certified Respirator	Required if working outside a fume hood or if there is a risk of aerosolization. The type of respirator should be based on a risk assessment.[2][3]

Hazard Identification and First Aid

Metapristone is an active metabolite of Mifepristone, which is classified as a hazardous drug. [4][5] Potential hazards include reproductive toxicity, and it may be harmful if swallowed,





inhaled, or in contact with skin.[5] It can also cause serious eye irritation and skin irritation.[5]

First Aid Procedures:

- After skin contact: Immediately wash with soap and water and rinse thoroughly.[5]
- After eye contact: Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.[5]
- If swallowed: Immediately call a doctor.[5]
- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.

Operational Plan for Handling Metapristone

A clear and logical workflow is crucial for the safe handling of **Metapristone** from receipt to disposal.



Preparation Obtain Special Instructions Don PPE Prepare Work Area Handling Weighing and Aliquoting Experimental Use Cleanup & Decontamination Decontaminate Surfaces Doff PPE Disposal

Workflow for Handling Metapristone

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Segregate Waste

Dispose in Labeled Containers

Caption: A logical workflow for the safe handling of **Metapristone**.





Disposal Plan

Proper disposal of **Metapristone** and associated waste is critical to prevent environmental contamination and exposure to others. All waste must be handled as hazardous.

- Unused Metapristone: Dispose of as hazardous chemical waste in a designated, labeled container.[6][7]
- Contaminated Materials: All disposable items that have come into contact with Metapristone, such as gloves, absorbent pads, and pipette tips, must be disposed of in a designated hazardous waste container.[6]
- Liquid Waste: Collect all liquid waste containing **Metapristone** in a sealed, properly labeled hazardous waste container.
- Empty Containers: Empty containers may still contain residual product and should be disposed of as hazardous waste.[2]
- Waste Segregation: Do not mix Metapristone waste with other laboratory waste streams.[6]

Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on hazardous waste disposal.[6] Community-based drug "take-back" programs are the best option for disposal if available.[8] Otherwise, follow institutional procedures for hazardous waste pickup.

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